

A Comparative Analysis of Urea Phosphate and Alternative Fertilizers on Soil pH Dynamics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urea phosphate

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This guide provides a comprehensive comparison of the effects of **urea phosphate** on soil pH over time, benchmarked against other common nitrogen and phosphorus fertilizers. The information is intended for researchers and agricultural scientists to facilitate informed decisions on fertilizer selection based on soil management objectives. The guide synthesizes experimental data on the acidifying potential of various fertilizers and outlines the methodologies used to obtain these results.

Introduction to Fertilizer-Induced Soil pH Changes

Soil pH is a critical parameter that influences nutrient availability, microbial activity, and overall crop productivity. The application of nitrogen (N) and phosphorus (P) fertilizers can significantly alter soil pH over time. While some fertilizers have an immediate acidifying effect, others induce gradual changes through microbial processes. **Urea phosphate** ($\text{CO}(\text{NH}_2)_2 \cdot \text{H}_3\text{PO}_4$) is a specialty fertilizer known for its high acidity, containing both urea nitrogen and phosphate. Understanding its impact relative to conventional fertilizers like urea and diammonium phosphate (DAP) is essential for long-term soil health management.

Mechanisms of Soil Acidification

The impact of a fertilizer on soil pH is determined by its chemical composition and the subsequent reactions it undergoes in the soil.

- **Urea Phosphate:** As a salt formed from a strong acid (phosphoric acid) and a weak base (urea), **urea phosphate** is inherently acidic, with a pH of approximately 1.6-2.4 in solution[1].

Upon application, it immediately releases hydrogen ions (H^+), causing a rapid decrease in the pH of the surrounding soil and irrigation water[1]. This property is also utilized to prevent blockages in irrigation systems by dissolving bicarbonate[1].

- Urea ($CO(NH_2)_2$): The effect of urea on soil pH is a two-stage process.
 - Initial pH Increase (Hydrolysis): Urea is hydrolyzed by the soil enzyme urease into ammonium (NH_4^+) and bicarbonate (HCO_3^-). This reaction consumes H^+ ions, leading to a temporary, localized increase in pH around the fertilizer granule[2][3][4].
 - Long-Term pH Decrease (Nitrification): The ammonium produced is subsequently converted to nitrate (NO_3^-) by soil microbes. This nitrification process releases two H^+ ions for every ammonium molecule oxidized, resulting in a net long-term acidification of the soil[5][6][7].
- Diammonium Phosphate (DAP - $(NH_4)_2HPO_4$) and Monoammonium Phosphate (MAP - $NH_4H_2PO_4$): Like urea, these ammonium-based fertilizers contribute to soil acidification primarily through the nitrification of their ammonium component[6][7]. The extent of acidification is significant, as N fertilizers are the dominant formulations controlling soil acidification in agriculture[7].

Comparative Experimental Data on Soil pH Changes

Long-term studies have quantified the acidifying effects of various fertilizers. The following table summarizes key findings from comparative experiments.

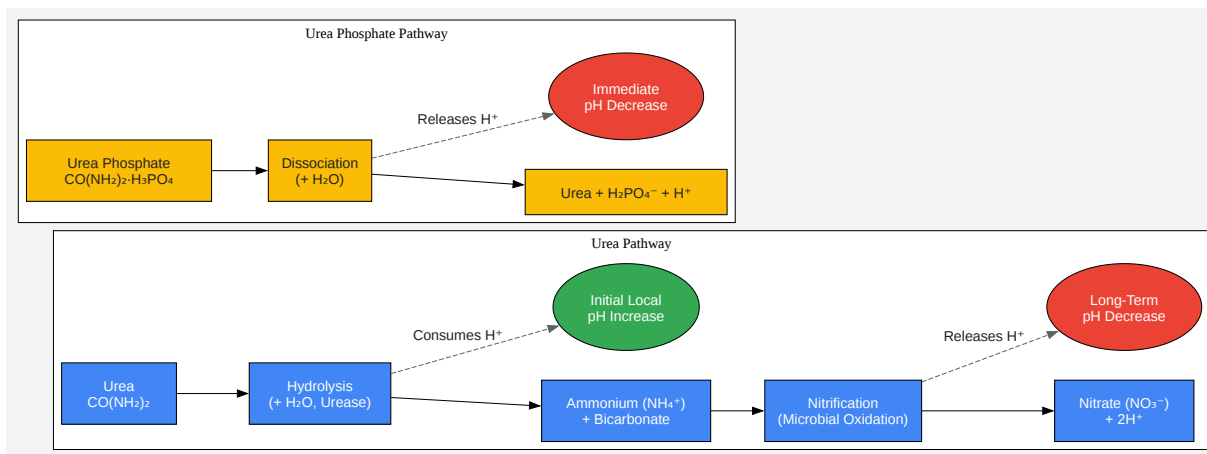
Fertilizer Type	Application Rate	Soil Type	Study Duration	Soil pH Change (units)	Source
Urea	180 kg N ha ⁻¹	Alfisol	4 years	-0.87 (compared to control)	[8]
Urea	120 kg N ha ⁻¹	Alfisol	4 years	Significant decrease vs. control	[8]
Urea	40 kg ha ⁻¹	Kajondi (acidic)	Incubation Study	-0.160 (compared to control)	[9]
Urea	80 kg ha ⁻¹	Kajondi (acidic)	Incubation Study	-0.193 (compared to control)	[9]
DAP	100 kg ha ⁻¹	Kajondi (acidic)	Incubation Study	-0.073 (compared to control)	[9]
DAP	200 kg ha ⁻¹	Kajondi (acidic)	Incubation Study	-0.286 (compared to control)	[9]
DAP	200 kg ha ⁻¹	Nyabisindu (acidic)	Incubation Study	-0.217 (compared to control)	[9] [10]
Urea	80 kg ha ⁻¹	Nyabisindu (acidic)	Incubation Study	-0.180 (compared to control)	[9] [10]
Urea	N/A	Paddy Field (brown soil)	16 years	Long-term use of conventional urea led to	[11]

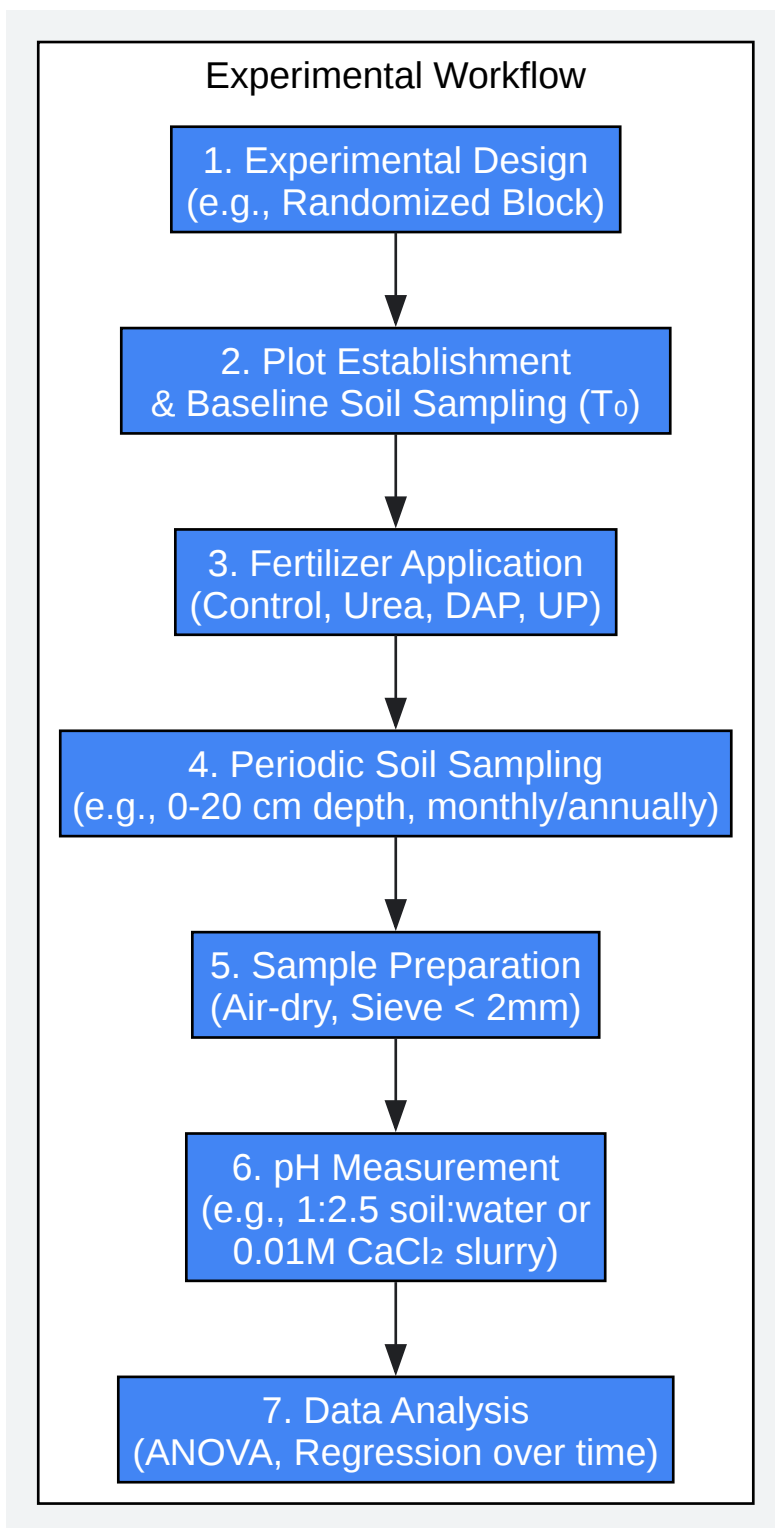
soil
acidification.

Note: Data for direct long-term application of **urea phosphate** on soil pH was not available in the reviewed literature. However, its inherent acidity provides a strong basis for its immediate pH-lowering effect.

Visualizing Chemical and Experimental Pathways

Visual diagrams help clarify the complex interactions and processes involved in soil pH modification.





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